

Safety and Handling of 1-(Allyloxy)decane: A Technical Guide

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Compound of Interest

Compound Name: 1-(Allyloxy)decane

Cat. No.: B15342111

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Disclaimer: Specific safety and toxicological data for **1-(Allyloxy)decane** are not readily available in public literature or standard safety data sheets. The following guide is based on the safety profiles of structurally similar compounds, specifically other long-chain alkyl allyl ethers and the general class of aliphatic ethers. Researchers, scientists, and drug development professionals should handle this compound with extreme caution, assuming it may possess hazards similar to related chemicals. A thorough risk assessment should be conducted before any handling or use.

Hazard Identification and Classification

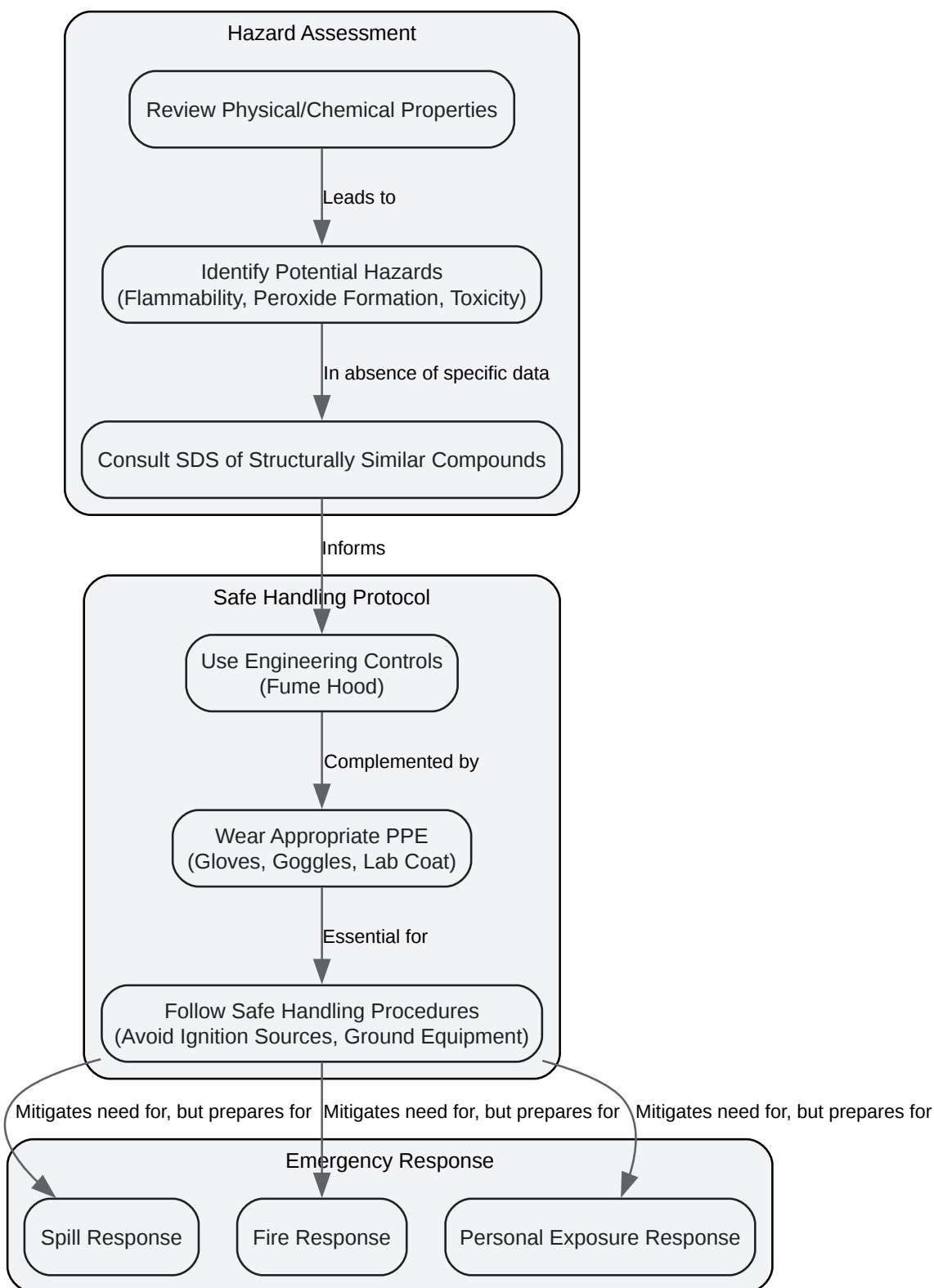
Due to the presence of an allyl group and an ether linkage, **1-(Allyloxy)decane** is anticipated to share hazards common to this chemical class. These include potential flammability, the ability to form explosive peroxides upon storage, and possible toxicity if ingested, inhaled, or absorbed through the skin.

Based on data from analogous compounds such as allyl ethyl ether and diallyl ether, **1-(Allyloxy)decane** may be classified as follows:

- **Flammable Liquid:** Ethers are generally flammable, and those with lower molecular weights are highly volatile.^{[1][2]}
- **Peroxide Former:** Like many ethers, it may form explosive peroxides when exposed to air and light.^{[1][2][3]}

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#)[\[4\]](#)
- Skin and Eye Irritant: May cause skin and eye irritation.[\[1\]](#)

A general hazard identification and response workflow is outlined in the following diagram:



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Caption: General workflow for hazard assessment and safe handling of a chemical with limited safety data.

Physical and Chemical Properties

Quantitative data for **1-(Allyloxy)decane** is sparse. The table below includes available data for **1-(Allyloxy)decane** and related compounds for comparison.

Property	1-(Allyloxy)decane	Allyl Ethyl Ether	Diallyl Ether
CAS Number	3295-96-3[5][6][7]	557-31-3[2]	557-40-4
Molecular Formula	C13H26O[5][7]	C5H10O[2]	C6H10O
Molecular Weight	198.35 g/mol [5][7]	86.13 g/mol	98.14 g/mol
Boiling Point	Not available	65 - 66 °C[8]	94 - 95 °C
Flash Point	Not available	-21 °C[8]	-14 °C (approx.)
Density	Not available	0.760 g/cm ³ [8]	0.803 g/mL[4]

Toxicological Data (Based on Surrogates)

No specific toxicological data exists for **1-(Allyloxy)decane**. The following table summarizes data for other allyl ethers, which should be considered as potential indicators of hazard.

Compound	LD50 Oral (Rat)	LC50 Inhalation (Rat)	LD50 Dermal (Rabbit)
Allyl Glycidyl Ether	1600 mg/kg[9]	3.1 mg/L (8 h)[9]	2550 mg/kg[9]
Allyl Ethyl Ether	Toxic if swallowed[2]	Toxic if inhaled[2]	Toxic in contact with skin[2]
Diallyl Ether	Harmful if swallowed[4]	Harmful if inhaled	Toxic in contact with skin

Experimental Protocols: Safe Handling and Storage

The following protocols are based on general best practices for handling aliphatic ethers.

Engineering Controls

- Ventilation: Always handle **1-(Allyloxy)decane** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[10\]](#)
- Ignition Sources: Ethers are highly flammable. Ensure the absence of open flames, hot plates, and other potential ignition sources in the handling area. Use of spark-proof equipment is recommended.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Static Discharge: Ground all containers and equipment when transferring large volumes to prevent the buildup of static electricity, which can ignite flammable vapors.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

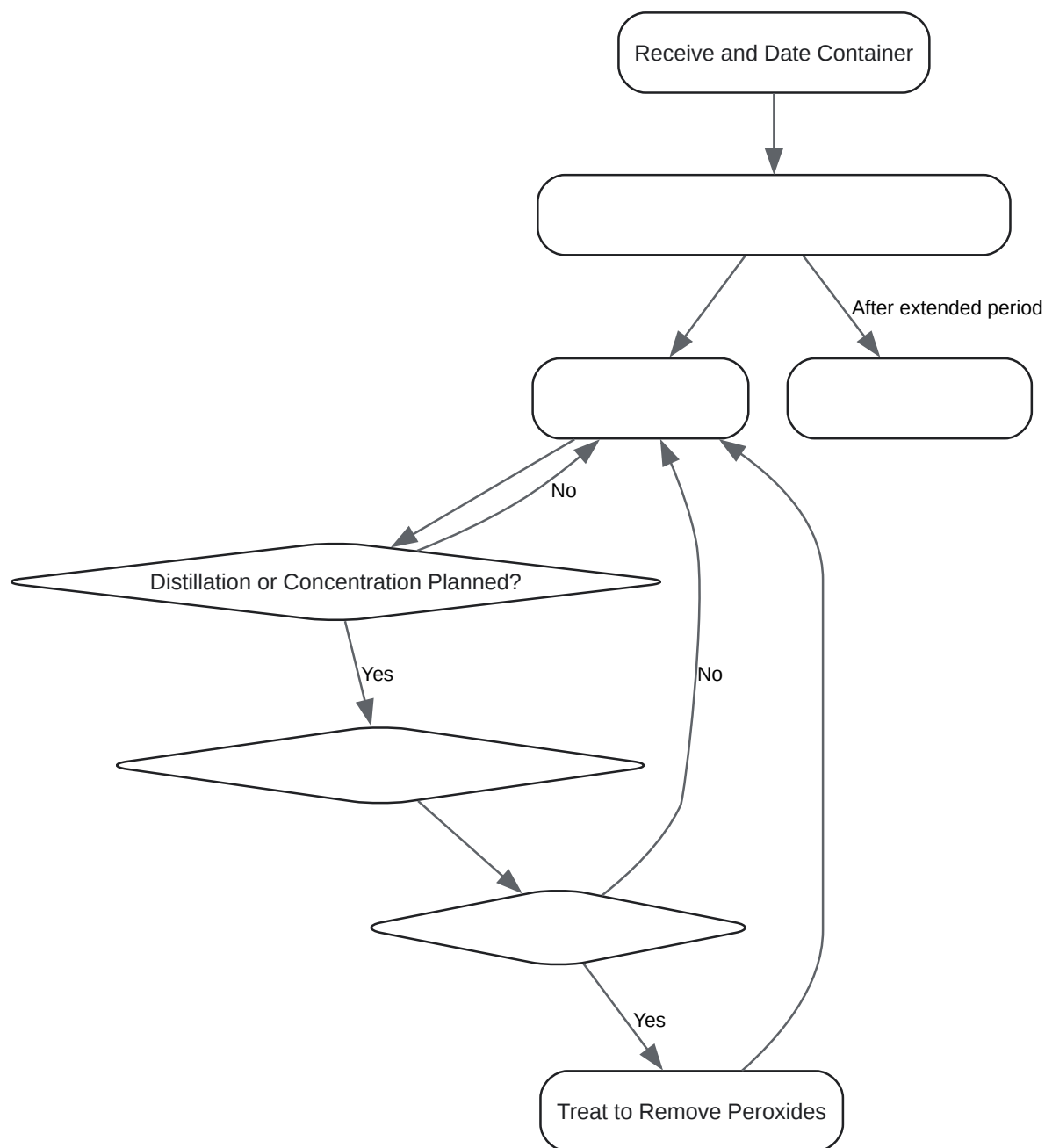
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Hand Protection: Wear appropriate chemical-resistant gloves. Nitrile or polyvinyl alcohol (PVA) gloves are generally suitable for incidental contact with ethers, but breakthrough times should be checked.[\[10\]](#) For prolonged contact or immersion, thicker, reusable gloves are necessary.[\[10\]](#)
- Skin Protection: A flame-retardant lab coat and closed-toe shoes are required. Ensure skin is not exposed.

Storage

- Container: Store in a tightly sealed, properly labeled container.[\[2\]](#)[\[8\]](#)
- Environment: Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[8\]](#)[\[11\]](#)
- Peroxide Formation: Ethers can form explosive peroxides upon exposure to air and light.[\[1\]](#)[\[3\]](#)
 - Containers should be dated upon receipt and upon opening.[\[2\]](#)[\[10\]](#)

- Test for the presence of peroxides periodically, especially before distillation or concentration.
- If crystals are observed in the liquid, this may indicate peroxide formation, and the material should be considered extremely dangerous.^{[2][8]} Do not attempt to open the container and seek professional assistance for disposal.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.^[8]

The logical relationship for peroxide management is depicted below:



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Caption: Decision workflow for the safe handling and use of peroxide-forming ethers.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes.[10] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1] A water spray can be used to cool containers but may be ineffective at extinguishing the fire.[2][4]
- Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[1][2] Containers may explode when heated.[2]

Accidental Release

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Prevent entry into waterways. Dike the spill and collect the material with non-sparking tools.

Disposal Considerations

Dispose of **1-(Allyloxy)decane** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not empty into drains.[1] Chemical waste should be handled by a licensed professional waste disposal service.

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